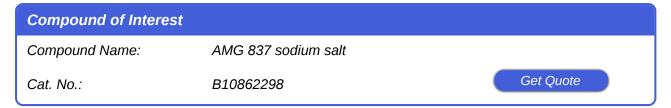


Application Notes and Protocols for Inositol Phosphate Accumulation Assay with AMG 837

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AMG 837 is a potent and selective partial agonist for the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFAR1)[1][2][3]. GPR40 is predominantly coupled to the Gαq signaling pathway[4][5]. Activation of GPR40 by an agonist like AMG 837 leads to the activation of phospholipase C (PLC), which subsequently results in the accumulation of inositol phosphates (IPs), key second messengers in this pathway. The inositol phosphate accumulation assay is a robust method to quantify the functional activity of GPR40 agonists by measuring the accumulation of inositol monophosphate (IP1), a stable downstream metabolite of inositol 1,4,5-trisphosphate (IP3). This document provides detailed application notes and protocols for performing an inositol phosphate accumulation assay using AMG 837.

Data Presentation

The following table summarizes the quantitative data for AMG 837 in functional cell-based assays.

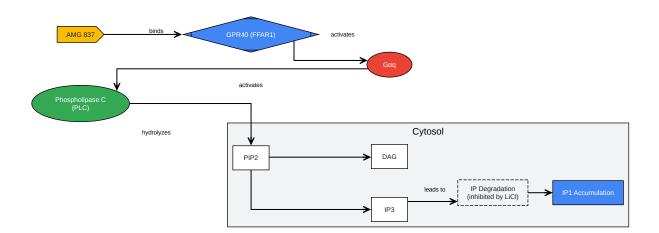


Parameter	Value	Cell Line	Assay Conditions	Reference
EC50 (Inositol Phosphate Accumulation)	7.8 ± 1.2 nM	A9 cells stably expressing human GPR40	Assays were performed in the presence of 0.01% (w/v) human serum albumin (HSA) to minimize the effect of AMG 837 binding to albumin.	
Agonist Activity	Partial Agonist	CHO cells expressing human GPR40	Compared to the endogenous ligand docosahexaenoi c acid (DHA).	_
EC50 (Intracellular Ca2+ Flux)	13.5 ± 0.8 nM	CHO cells transiently transfected with human GPR40 and aequorin		

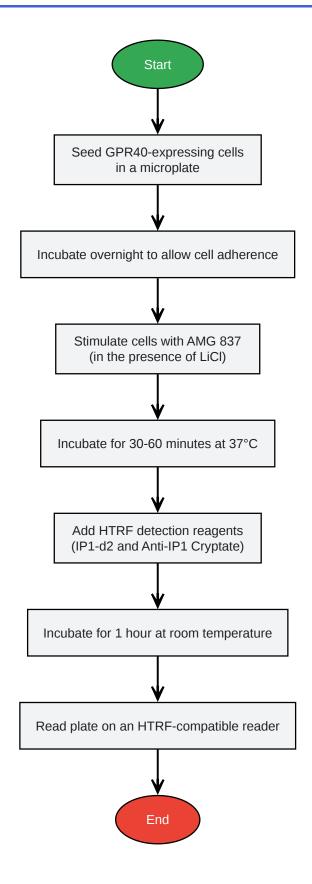
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the GPR40 signaling pathway leading to inositol phosphate accumulation and the general workflow of the IP-One HTRF assay.









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